

# Pentylcyclohexyl acetate chemical properties and CAS number.

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## Compound of Interest

Compound Name: Pentylcyclohexyl acetate

Cat. No.: B15347341

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## An In-depth Technical Guide to Pentylcyclohexyl Acetate

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **pentylcyclohexyl acetate**. The primary focus is on 2-tert-**pentylcyclohexyl acetate** (CAS No. 67874-72-0), a common fragrance ingredient. This document includes a summary of its physical and chemical properties, a detailed, generalized experimental protocol for its synthesis via esterification, and methodologies for its characterization using gas chromatography (GC) and nuclear magnetic resonance (NMR) spectroscopy. All quantitative data is presented in tabular format for clarity and ease of comparison. Additionally, a logical workflow for its synthesis is visualized using a DOT script.

## Chemical Properties of 2-tert-Pentylcyclohexyl Acetate

2-tert-**Pentylcyclohexyl acetate** is a synthetic fragrance compound valued for its woody and fruity aroma. It is a colorless liquid that is soluble in ethanol and insoluble in water. A summary of its key chemical and physical properties is provided in Table 1.

Table 1: Chemical and Physical Properties of 2-tert-Pentylcyclohexyl Acetate

| Property            | Value                                          | Reference(s) |
|---------------------|------------------------------------------------|--------------|
| CAS Number          | 67874-72-0                                     | [1][2]       |
| Molecular Formula   | C <sub>13</sub> H <sub>24</sub> O <sub>2</sub> | [1][2]       |
| Molecular Weight    | 212.33 g/mol                                   | [1][3]       |
| Appearance          | Colorless clear liquid                         | [2]          |
| Density             | 0.943–0.949 g/mL at 20°C                       | [2]          |
| Refractive Index    | 1.4560–1.4620 at 20°C                          | [2]          |
| Boiling Point       | Approximately 311 °C (rough estimate)          | [4]          |
| Flash Point         | 99 °C                                          | [2]          |
| Solubility          | Insoluble in water, soluble in ethanol         | [2]          |
| Purity (Commercial) | > 98% (sum of isomers)                         | [2]          |
| Isomer Composition  | Typically 75-85% cis and 15-25% trans          | [2]          |

## Synthesis of 2-tert-Pentylcyclohexyl Acetate

The synthesis of 2-tert-pentylcyclohexyl acetate is typically achieved through the esterification of 2-tert-pentylcyclohexanol with an acetylating agent, such as acetic anhydride or acetyl chloride, in the presence of an acid catalyst.

## General Experimental Protocol: Esterification of 2-tert-Pentylcyclohexanol

Materials:

- 2-tert-pentylcyclohexanol

- Acetic anhydride
- Acid catalyst (e.g., concentrated sulfuric acid or p-toluenesulfonic acid)
- Sodium bicarbonate solution (5% w/v)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Organic solvent (e.g., diethyl ether or dichloromethane)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, combine 2-tert-pentylcyclohexanol (1.0 eq) and acetic anhydride (1.2 eq).
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 2-3 drops) to the stirred mixture.
- Heat the reaction mixture to reflux (approximately 140-150°C) and maintain for 2-4 hours. The reaction progress can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and dilute with an organic solvent.
- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acid catalyst and any unreacted acetic anhydride), and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude **2-tert-pentylcyclohexyl acetate**.
- The crude product can be purified by vacuum distillation to obtain the final product with high purity.

## Analytical Characterization

### Gas Chromatography (GC)

Gas chromatography is a standard method for assessing the purity and isomer ratio of 2-tert-**pentylcyclohexyl acetate**.

Typical GC Conditions:

- Column: A non-polar capillary column, such as one with a 5% phenyl methylpolysiloxane stationary phase (e.g., DB-5 or equivalent), is suitable.
- Injector Temperature: 250°C
- Detector: Flame Ionization Detector (FID)
- Detector Temperature: 280°C
- Carrier Gas: Helium or Hydrogen
- Oven Temperature Program:
  - Initial temperature: 100°C, hold for 2 minutes
  - Ramp: 10°C/min to 250°C
  - Final hold: 5 minutes

This method will separate the cis- and trans-isomers of 2-tert-**pentylcyclohexyl acetate**, allowing for the determination of their relative percentages.

### Nuclear Magnetic Resonance (NMR) Spectroscopy

$^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy are used to confirm the chemical structure of the synthesized ester.

Expected  $^1\text{H}$  NMR Spectral Features (in  $\text{CDCl}_3$ ):

- A singlet around  $\delta$  2.0 ppm corresponding to the methyl protons of the acetate group.

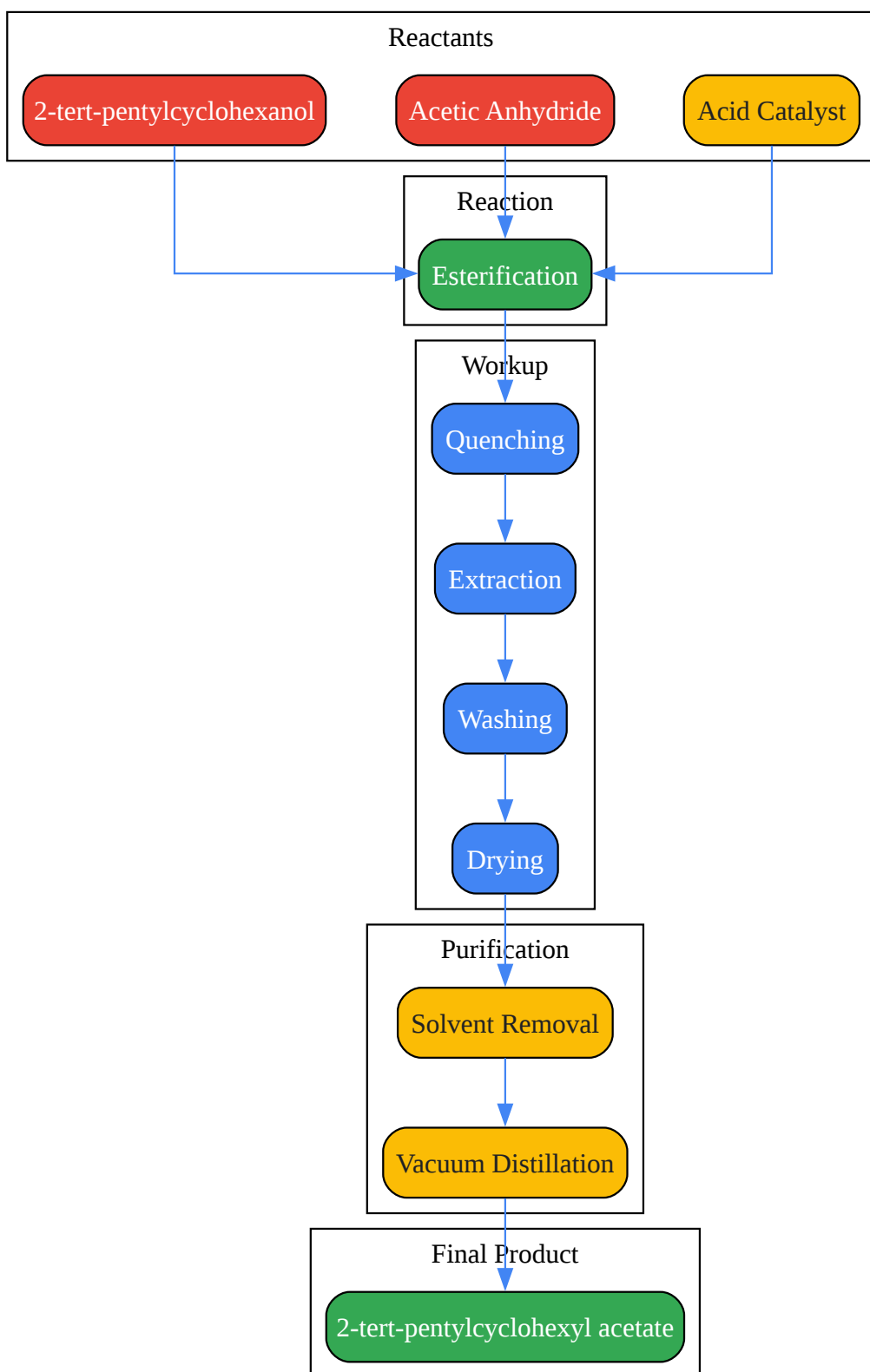
- A multiplet in the region of  $\delta$  4.5-5.0 ppm corresponding to the proton on the carbon bearing the acetate group (CHOAc).
- A series of multiplets between  $\delta$  0.8 and 1.8 ppm corresponding to the protons of the cyclohexyl ring and the tert-pentyl group.

Expected  $^{13}\text{C}$  NMR Spectral Features (in  $\text{CDCl}_3$ ):

- A signal around  $\delta$  170 ppm for the carbonyl carbon of the ester.
- A signal in the range of  $\delta$  70-80 ppm for the carbon attached to the oxygen of the ester (CHOAc).
- A signal around  $\delta$  21 ppm for the methyl carbon of the acetate group.
- A series of signals in the aliphatic region ( $\delta$  10-50 ppm) for the carbons of the cyclohexyl and tert-pentyl groups.

## Logical Workflow and Diagrams

The synthesis of 2-tert-pentylcyclohexyl acetate follows a straightforward logical progression from starting materials to the final purified product. This workflow is depicted in the following diagram.



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Caption: Synthesis workflow for 2-tert-pentylcyclohexyl acetate.

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